

# Pim1-IN-6 solubility and stability in DMSO

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## Compound of Interest

Compound Name: Pim1-IN-6

Cat. No.: B12414812

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## Technical Support Center: Pim1-IN-6

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Pim1-IN-6** in DMSO. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful use of this inhibitor in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Pim1-IN-6**?

A1: The recommended solvent for **Pim1-IN-6** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **Pim1-IN-6** in DMSO?

A2: The solubility of **Pim1-IN-6** in DMSO is 25 mg/mL.<sup>[1][2]</sup>

Q3: How should I prepare a stock solution of **Pim1-IN-6** in DMSO?

A3: To prepare a stock solution, dissolve **Pim1-IN-6** in DMSO to your desired concentration, not exceeding its maximum solubility of 25 mg/mL. For detailed steps, please refer to the Experimental Protocols section.

Q4: How should I store the solid compound and the DMSO stock solution?

A4: Solid **Pim1-IN-6** should be stored at 2-8°C.<sup>[1]</sup> Once reconstituted in DMSO, the stock solution should be aliquoted and frozen at -20°C.<sup>[2]</sup>

Q5: What is the stability of the **Pim1-IN-6** DMSO stock solution?

A5: **Pim1-IN-6** stock solutions in DMSO are stable for up to one month when stored at -20°C. [2] To avoid repeated freeze-thaw cycles, it is recommended to store the solution in single-use aliquots.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the DMSO stock solution upon thawing.	The concentration of the stock solution may be too high, or the compound may have come out of solution during freezing.	Gently warm the solution to 37°C and vortex or sonicate until the precipitate redissolves. If the issue persists, consider preparing a fresh stock solution at a slightly lower concentration.
Reduced or no inhibitory activity observed in the experiment.	The compound may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare fresh aliquots from a new stock solution. Ensure the stock solution has been stored correctly at -20°C and for no longer than one month. Verify the final concentration used in the assay.
Inconsistent results between experiments.	Variability in the preparation of the working solution from the DMSO stock.	Ensure accurate and consistent dilution of the DMSO stock solution into your aqueous assay buffer. DMSO concentration in the final assay should be kept low (typically <0.5%) and consistent across all samples, including controls.

## Quantitative Data Summary

The following table summarizes the key quantitative information for **Pim1-IN-6**.

Parameter	Value	Reference
Molecular Weight	263.31 g/mol	[2]
Solubility in DMSO	25 mg/mL	[1][2]
Recommended Storage (Solid)	2-8°C	[1]
Recommended Storage (DMSO Stock)	-20°C	[2]
Stock Solution Stability	Up to 1 month at -20°C	[2]

## Experimental Protocols

### Preparation of a 10 mM Pim1-IN-6 Stock Solution in DMSO

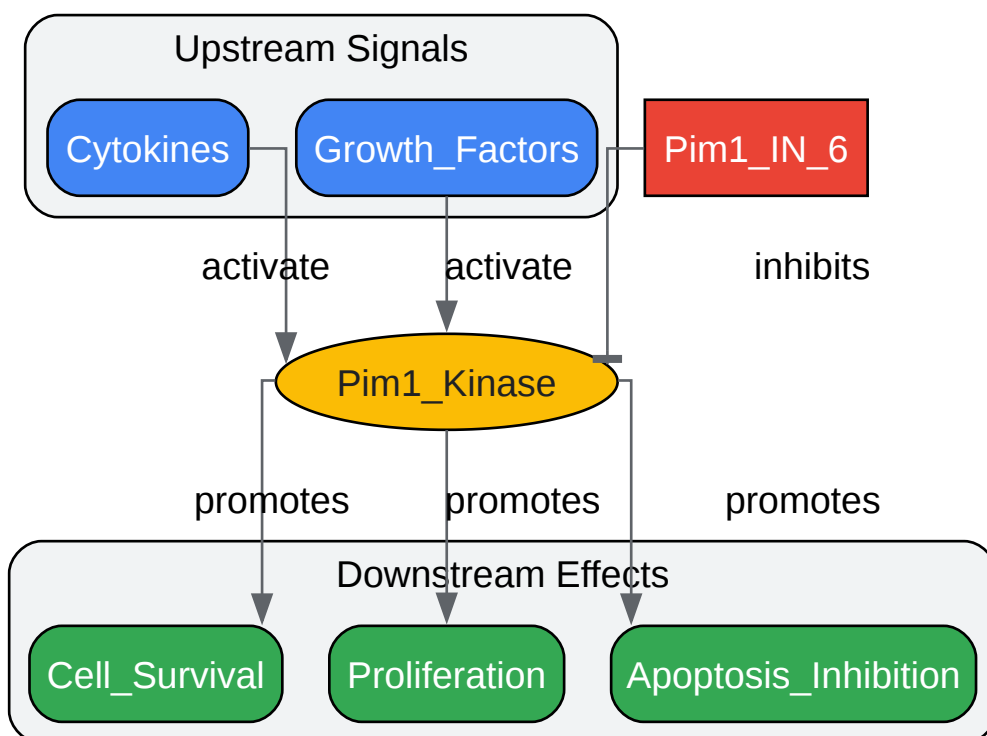
- Calculate the required mass:
  - Molecular Weight (MW) of **Pim1-IN-6** = 263.31 g/mol
  - To prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 263.31 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 2.6331 \text{ mg}$
- Weigh the compound:
  - Accurately weigh 2.63 mg of solid **Pim1-IN-6**.
- Dissolve in DMSO:
  - Add 1 mL of high-purity DMSO to the solid compound.
  - Vortex or sonicate the solution until the solid is completely dissolved. Gentle warming to 37°C can aid dissolution.
- Storage:
  - Aliquot the stock solution into single-use vials.

- Store the aliquots at -20°C.

## Visualizations

### Pim-1 Signaling Pathway Inhibition

Pim-1 is a serine/threonine kinase that plays a crucial role in cell survival and proliferation by phosphorylating various downstream substrates. **Pim1-IN-6** acts as an inhibitor of this pathway.

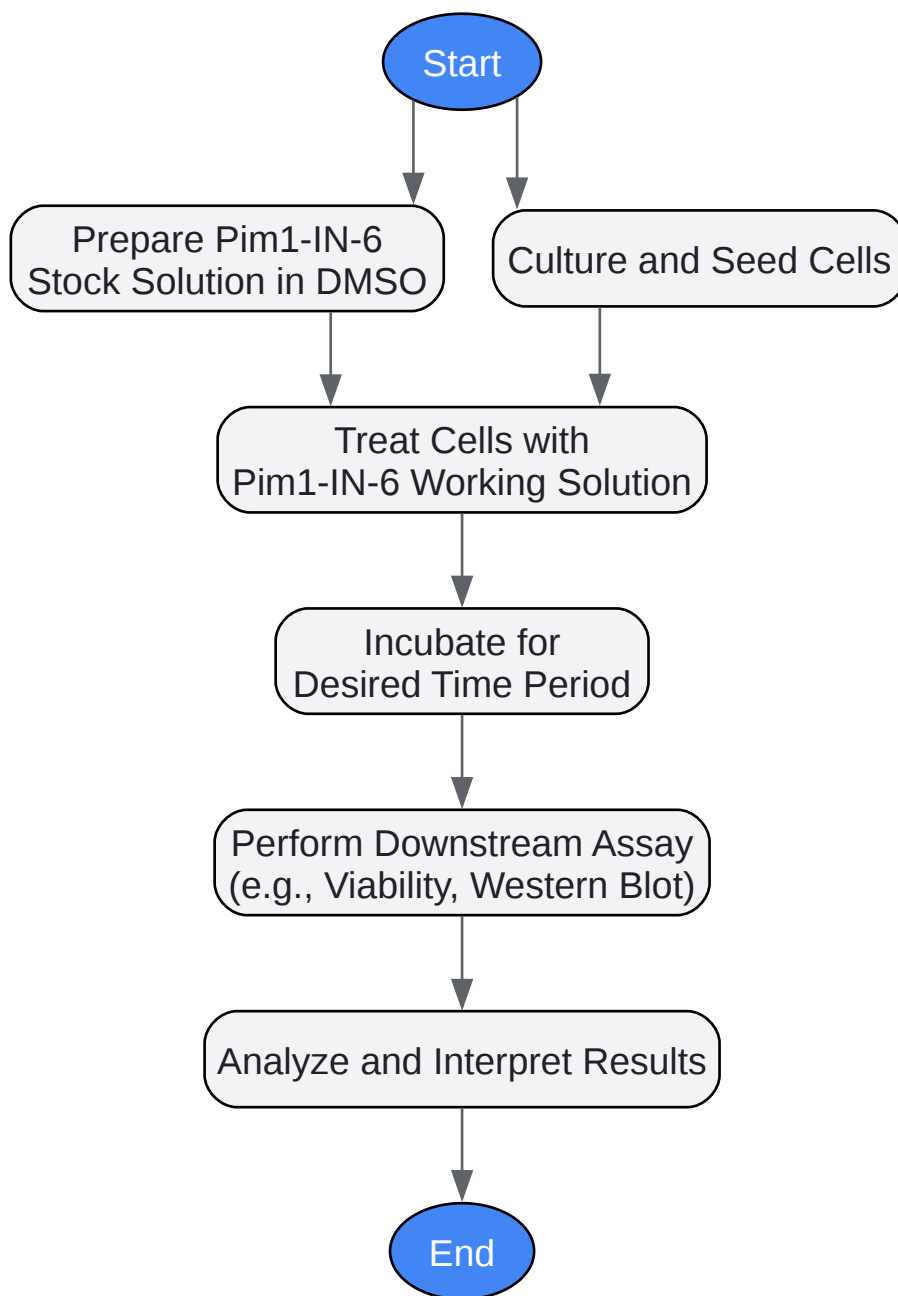


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Caption: Inhibition of the Pim-1 signaling pathway by **Pim1-IN-6**.

### Experimental Workflow for Cell-Based Assays

This diagram outlines a typical workflow for utilizing **Pim1-IN-6** in a cell-based experiment.



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Caption: General workflow for a cell-based assay using **Pim1-IN-6**.

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## References

- 1. PIM1/2 Kinase Inhibitor VI [sigmaaldrich.com]
- 2. PIM1/2 Kinase Inhibitor VI [sigmaaldrich.com]
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